

Personal protective equipment for handling 4-Ethyl-2,2,4-trimethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-2,2,4-trimethylhexane

Cat. No.: B14543142

[Get Quote](#)

Essential Safety and Handling Guide for 4-Ethyl-2,2,4-trimethylhexane

Disclaimer: A specific Safety Data Sheet (SDS) for **4-Ethyl-2,2,4-trimethylhexane** (CAS No. 61868-75-5) is not readily available. The following guidance is based on the safety profile of its structural isomer, 2,2,4-trimethylhexane, and general best practices for handling flammable liquid alkanes. It is imperative to treat **4-Ethyl-2,2,4-trimethylhexane** as a potentially hazardous substance and handle it with the utmost care. This guide is intended for researchers, scientists, and drug development professionals.

4-Ethyl-2,2,4-trimethylhexane is a flammable organic compound.^[1] Proper handling and disposal are critical to ensure laboratory safety and environmental protection. Adherence to the following procedures is essential.

Key Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-Ethyl-2,2,4-trimethylhexane** is provided below for quick reference.

Property	Value
Molecular Formula	C ₁₁ H ₂₄ [1]
Molecular Weight	156.31 g/mol [1]
Boiling Point	~178 °C [1]
Density	0.767 g/mL at room temperature [1]
CAS Number	61868-75-5 [2]

Personal Protective Equipment (PPE)

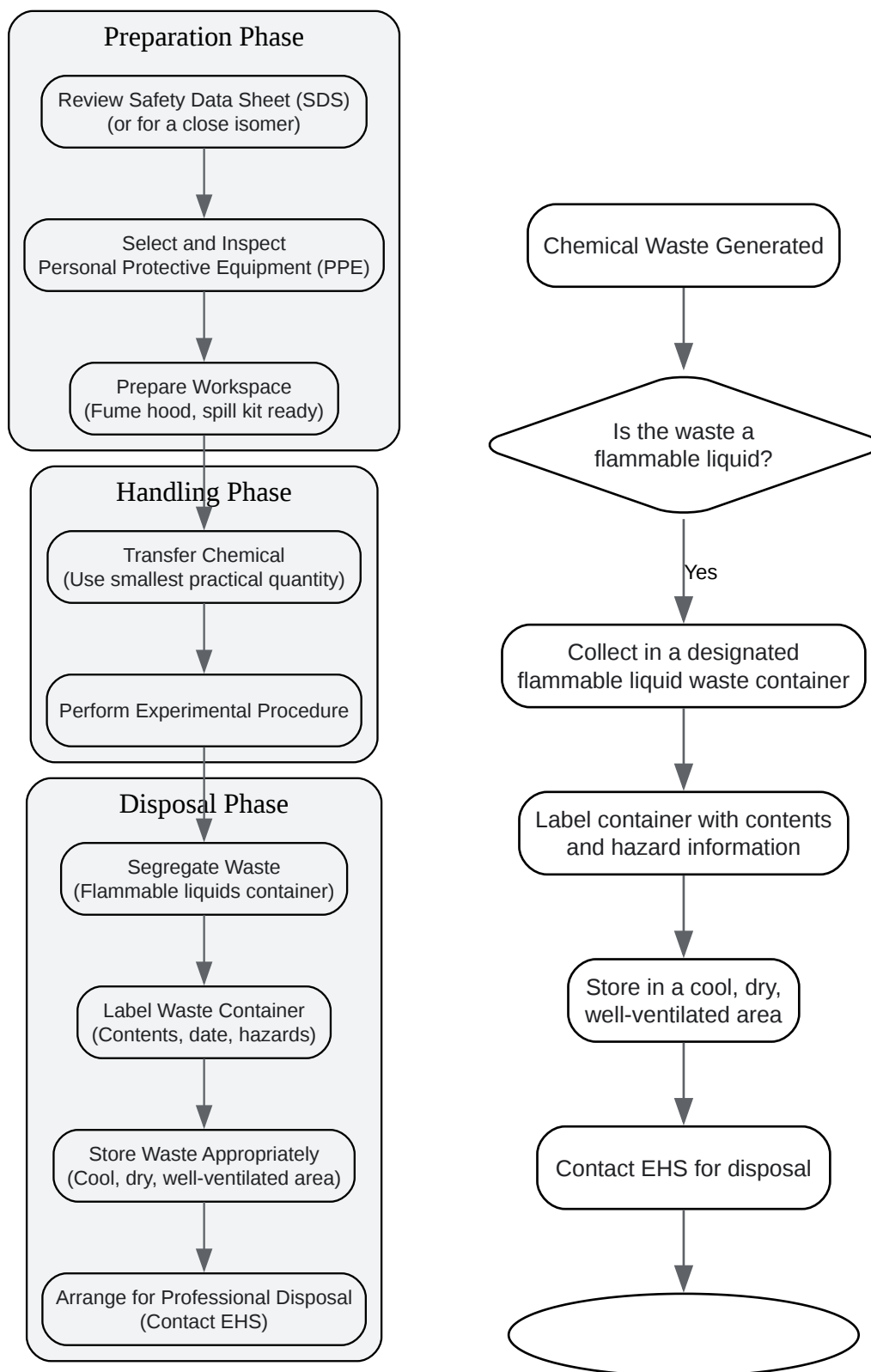
A comprehensive PPE plan is crucial for the safe handling of **4-Ethyl-2,2,4-trimethylhexane**. The selection of appropriate PPE depends on the specific laboratory procedures being performed and the potential for exposure.

Task	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Low-Volume Handling / Weighing	Safety glasses with side shields	Nitrile or neoprene gloves	Standard lab coat	Not generally required if handled in a well-ventilated area or chemical fume hood.
Solution Preparation / Transfer	Chemical splash goggles	Chemical-resistant gloves (e.g., nitrile, neoprene)	Chemical-resistant apron over a lab coat	Recommended if not performed in a chemical fume hood or if vapors are likely to be generated.
Heating or Reactions	Face shield worn over chemical splash goggles	Heavy-duty chemical-resistant gloves (e.g., butyl rubber, Viton™)	Chemical-resistant apron over a flame-retardant lab coat	Required if not performed in a chemical fume hood. Use a respirator with an appropriate organic vapor cartridge.
Spill Cleanup	Face shield worn over chemical splash goggles	Heavy-duty chemical-resistant gloves	Chemical-resistant suit or coveralls	Required. Use a respirator with an organic vapor cartridge.

Note on Glove Selection: The choice of glove material is critical for adequate protection. For incidental contact with alkanes like **4-Ethyl-2,2,4-trimethylhexane**, nitrile gloves are often suitable. However, for prolonged contact or immersion, more resistant materials such as Viton™ or butyl rubber should be considered. Always consult the glove manufacturer's compatibility chart for specific breakthrough times and degradation information. As a general rule, the thicker the glove material, the greater the chemical resistance, though this may impact dexterity.[3]

Operational Plan: Safe Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling of **4-Ethyl-2,2,4-trimethylhexane** from receipt to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Ethyl-2,2,4-trimethylhexane | 61868-75-5 [smolecule.com]
- 2. 4-Ethyl-2,2,4-trimethylhexane | C₁₁H₂₄ | CID 23556168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. safety.fsu.edu [safety.fsu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Ethyl-2,2,4-trimethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14543142#personal-protective-equipment-for-handling-4-ethyl-2-2-4-trimethylhexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com